

Diethyl iminodiacetate chemical properties and structure

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Compound of Interest

Compound Name: *Diethyl iminodiacetate*

Cat. No.: *B1360065*

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Diethyl Iminodiacetate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, structure, synthesis, and spectral characteristics of **diethyl iminodiacetate**. All quantitative data is presented in structured tables for ease of reference, and detailed experimental protocols for its synthesis are provided. Furthermore, this guide includes visualizations of its synthesis workflow and its role as a key intermediate in chemical manufacturing.

Chemical Properties and Structure

Diethyl iminodiacetate, with the CAS number 6290-05-7, is an organic compound that serves as a crucial intermediate in various industrial applications, including the synthesis of pharmaceuticals and agrochemicals.^[1] It is recognized for its role as a chelating agent and a versatile building block in organic synthesis.^{[2][3]}

Identifiers and Structure

Identifier	Value
IUPAC Name	ethyl 2-[(2-ethoxy-2-oxoethyl)amino]acetate[4]
CAS Number	6290-05-7[4]
Molecular Formula	C ₈ H ₁₅ NO ₄ [4]
Molecular Weight	189.21 g/mol [4]
InChI	InChI=1S/C8H15NO4/c1-3-12-7(10)5-9-6-8(11)13-4-2/h9H,3-6H2,1-2H3[4]
InChIKey	LJDNMOCAQVXVKY-UHFFFAOYSA-N[4]
SMILES	CCOC(=O)CNCC(=O)OCC[4]
Canonical SMILES	CCOC(=O)CNCC(=O)OCC[4]

Physical and Chemical Properties

Property	Value
Physical State	Liquid[4]
Appearance	Colorless to light yellow liquid[5]
Boiling Point	208 °C (lit.)
Density	1.056 g/mL at 25 °C (lit.)
Refractive Index	n _{20/D} 1.435 (lit.)
Solubility	Moderately soluble in water.[5] Soluble in polar organic solvents.[2]
Flash Point	113 °C (235.4 °F) - closed cup
Storage Temperature	Room temperature, in a cool, dark, and dry place.

Experimental Protocols

Synthesis of Diethyl Iminodiacetate

Two common methods for the synthesis of **diethyl iminodiacetate** are detailed below.

Method 1: Synthesis from Iminodiacetic Acid and Thionyl Chloride

This protocol describes the synthesis of **diethyl iminodiacetate** from iminodiacetic acid using thionyl chloride as an esterifying agent.

Materials:

- Iminodiacetic acid
- Ethanol
- Thionyl chloride
- N,N-dimethylformamide (DMF)
- Methylene chloride
- Aqueous 20% sodium carbonate solution
- Water
- Saturated sodium bicarbonate solution
- Ethyl acetate
- Brine
- Magnesium sulfate

Procedure:[6]

- Cool a stirred solution of iminodiacetic acid (7.0 moles) and DMF (1.0 ml) in ethanol (5.25 liters) to 12 °C.
- Slowly add thionyl chloride (17.65 moles) dropwise to the cold solution over a period of 1.5 hours.

- After the addition is complete, heat the reaction mixture at 60 °C for three hours, followed by reflux for two hours.
- Allow the mixture to stand at room temperature for approximately 16 hours.
- Distill the mixture under reduced pressure to remove the majority of the ethanol, leaving a liquid residue.
- Dissolve the residue in methylene chloride (4.0 liters) and extract it with an aqueous 20% sodium carbonate solution (3.5 liters).
- Back-wash the aqueous extract with methylene chloride (1.0 liter).
- Combine the organic phases, wash with water (1.0 liter), and evaporate the solvent under reduced pressure to yield a liquid.
- Purify the liquid by distillation under reduced pressure to obtain **diethyl iminodiacetate**.

Method 2: Synthesis from Iminodiacetic Acid and Sulfuric Acid

This alternative method utilizes sulfuric acid as a catalyst for the esterification.

Materials:

- Iminodiacetic acid
- Ethanol (or other suitable alcohol)
- Concentrated Sulfuric Acid (H_2SO_4)

Procedure:[\[7\]](#)

- In a round-bottom flask, combine iminodiacetic acid (15.0 g, 0.11 mol) and the chosen alcohol (120 mL).
- Carefully add concentrated sulfuric acid (7.5 mL) to the mixture.
- Heat the reaction mixture to reflux and maintain for 12 hours.

- After cooling, the product can be isolated and purified using standard workup procedures, such as neutralization, extraction, and distillation.

Spectroscopic Data

The structural confirmation of **diethyl iminodiacetate** is typically achieved through a combination of NMR, IR, and mass spectrometry.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (Proton NMR)[8]

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~4.15	Quartet	4H	-O-CH ₂ -CH ₃
~3.45	Singlet	4H	-NH-CH ₂ -COO-
~2.50	Singlet	1H	NH
~1.25	Triplet	6H	-O-CH ₂ -CH ₃

¹³C NMR (Carbon NMR)

Chemical Shift (ppm)	Assignment
~172	C=O (Ester carbonyl)
~61	-O-CH ₂ -CH ₃
~50	-NH-CH ₂ -COO-
~14	-O-CH ₂ -CH ₃

Infrared (IR) Spectroscopy[4]

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3350	Medium, Broad	N-H Stretch
~2980, 2940	Strong	C-H Stretch (Aliphatic)
~1740	Strong	C=O Stretch (Ester)
~1180	Strong	C-O Stretch (Ester)

Mass Spectrometry (MS)[11]

m/z	Interpretation
189	[M] ⁺ (Molecular Ion)
116	[M - COOC ₂ H ₅] ⁺
88	[CH ₂ =NH-CH ₂ -COOC ₂ H ₅] ⁺

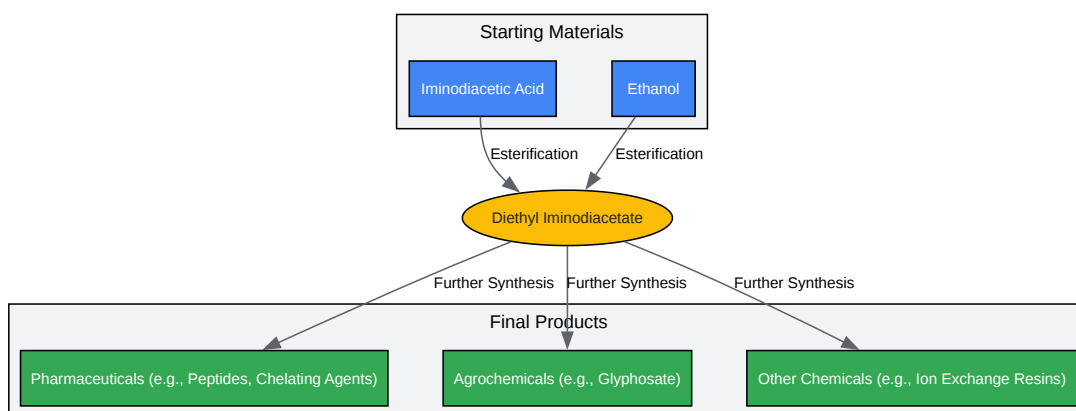
Role in Synthesis and Logical Workflows

Diethyl iminodiacetate is not known to be directly involved in specific biological signaling pathways. Its primary significance in the life sciences and chemical industries lies in its role as a versatile synthetic intermediate.

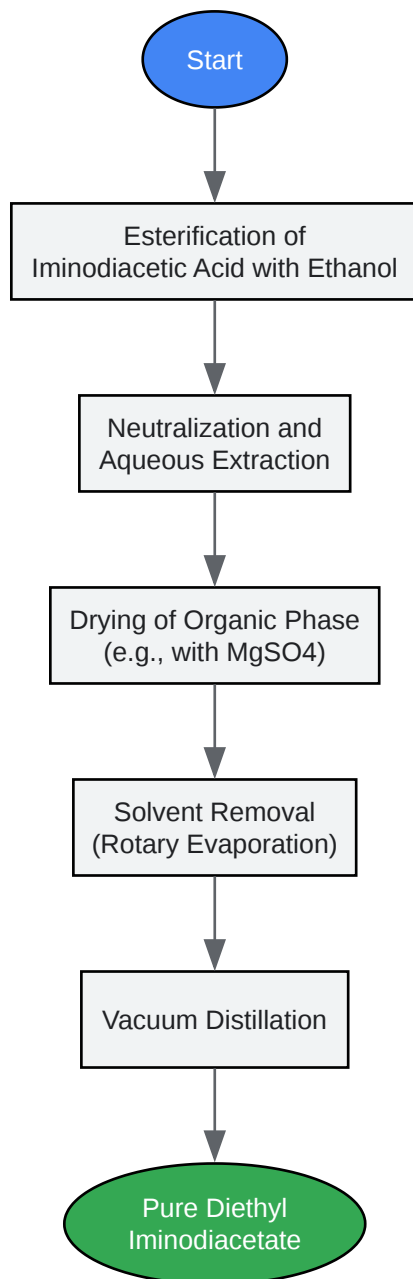
Role as a Synthetic Intermediate

Diethyl iminodiacetate is a key precursor in the synthesis of a variety of more complex molecules. For example, it is used in the production of the widely used herbicide glyphosate.[9] It also serves as a building block for synthesizing amino acids, peptides, and metal complexes for pharmaceutical applications.[3] The imino group can be readily alkylated or acylated, and the ester groups can be hydrolyzed to the corresponding carboxylic acids, providing multiple avenues for further chemical modification.

Role of Diethyl Iminodiacetate as a Synthetic Intermediate



Experimental Workflow for Diethyl Iminodiacetate Synthesis

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References

- 1. nbinno.com [nbinno.com]
- 2. CAS 6290-05-7: Diethyl iminodiacetate | CymitQuimica [cymitquimica.com]
- 3. Diethyl iminodiacetate (6290-05-7) at Nordmann - nordmann.global [nordmann.global]
- 4. Diethyl iminodiacetate | C₈H₁₅NO₄ | CID 80502 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Diethyl iminodiacetate | 6290-05-7 [chemicalbook.com]
- 6. Diethyl iminodiacetate synthesis - chemicalbook [chemicalbook.com]
- 7. researchgate.net [researchgate.net]
- 8. Diethyl iminodiacetate(6290-05-7) ¹H NMR [m.chemicalbook.com]
- 9. Diethyl iminodiacetate , 98% , 6290-05-7 - CookeChem [cookechem.com]
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